

# An In-depth Technical Guide to Zinc Sulfate Monohydrate (CAS 7446-19-7)

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## Compound of Interest

Compound Name: Zinc sulfate monohydrate

Cat. No.: B147874

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **zinc sulfate monohydrate** (CAS 7446-19-7), with a focus on its physicochemical characteristics, analytical procedures, and its role in biological signaling pathways. This document is intended to be a valuable resource for professionals in research, scientific, and drug development fields.

## Physicochemical Properties

**Zinc sulfate monohydrate** is a white, crystalline, odorless, and efflorescent solid. It is readily soluble in water and practically insoluble in ethanol.<sup>[1]</sup> Key quantitative properties are summarized in the tables below.

## Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	7446-19-7	<a href="#">[2]</a>
Molecular Formula	ZnSO <sub>4</sub> ·H <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	179.47 g/mol	<a href="#">[2]</a>
Appearance	White to off-white crystalline powder or colorless, transparent crystals	<a href="#">[3]</a>
Density	3.28 g/cm <sup>3</sup>	<a href="#">[4]</a>
Melting Point	Decomposes at 238°C	<a href="#">[5]</a>
Solubility in Water	Very soluble	<a href="#">[1]</a>
Solubility in Ethanol	Practically insoluble	<a href="#">[1]</a>

## Table 2: Pharmacopoeial Specifications

Parameter	Specification	Reference(s)
Assay (as ZnSO <sub>4</sub> ·H <sub>2</sub> O)	99.0% to 101.0% (BP/Ph. Eur.)	<a href="#">[3]</a>
99.0% to 100.5% (USP)	<a href="#">[6]</a>	
pH (5% w/v solution)	4.0 to 5.6	<a href="#">[3]</a>
Chlorides	Maximum 300 ppm	<a href="#">[3]</a>
Iron	Maximum 100 ppm	<a href="#">[3]</a>
Arsenic	Maximum 14 ppm	<a href="#">[6]</a>
Lead	Maximum 20 ppm	<a href="#">[7]</a>
Alkalies & Alkaline Earths	Maximum 0.9%	<a href="#">[7]</a>

## Experimental Protocols

Detailed methodologies are crucial for the accurate analysis and application of **zinc sulfate monohydrate** in a research and development setting.

## Quality Control Workflow

The quality control of **zinc sulfate monohydrate** for pharmaceutical use involves a series of tests to confirm its identity, purity, and strength.

Figure 1: General Quality Control Workflow for Zinc Sulfate Monohydrate

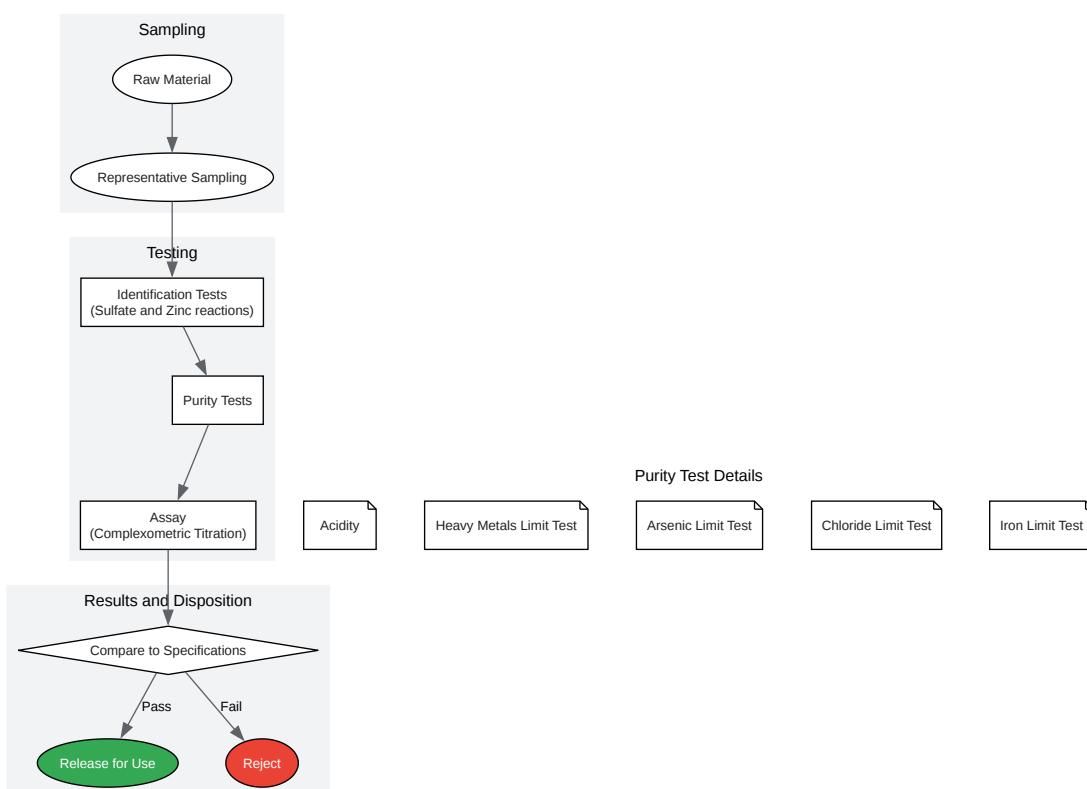


Figure 2: Simplified MAPK/ERK Signaling Pathway and Zinc's Influence

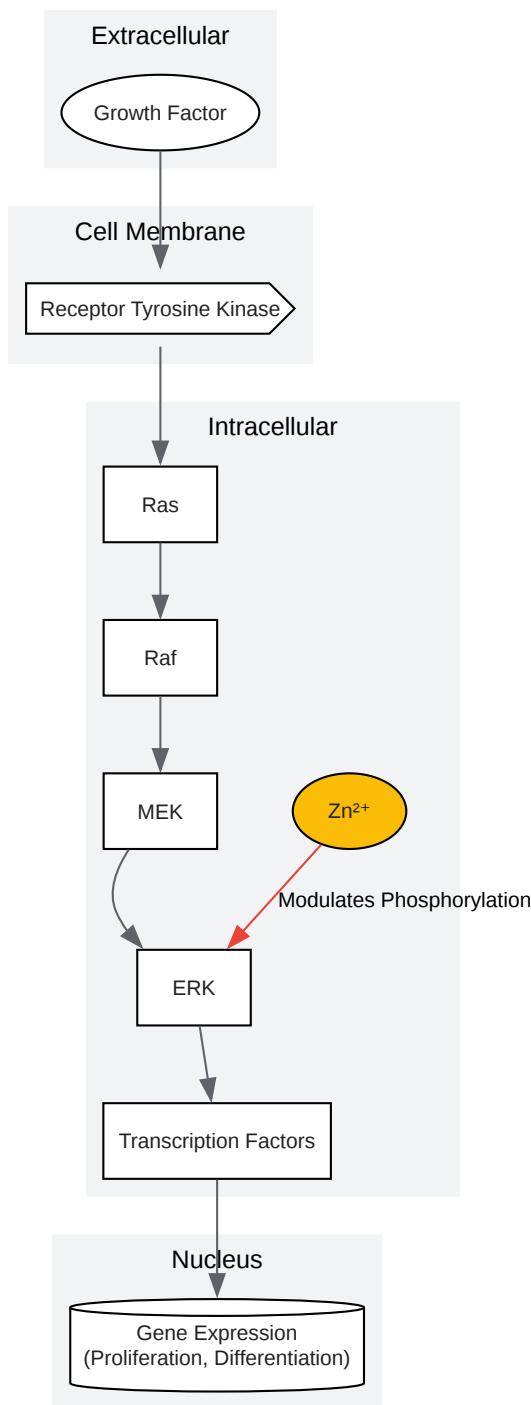


Figure 3: Experimental Workflow for Analyzing ERK Phosphorylation

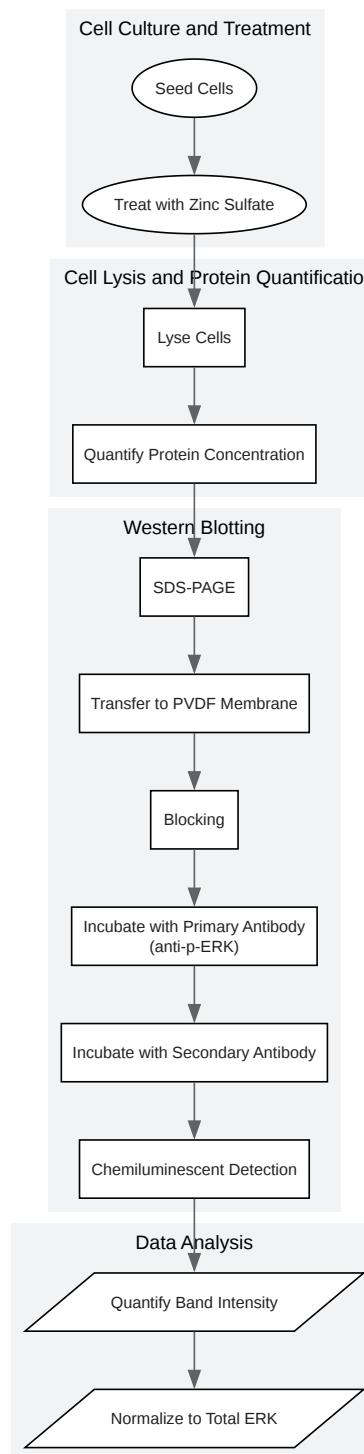
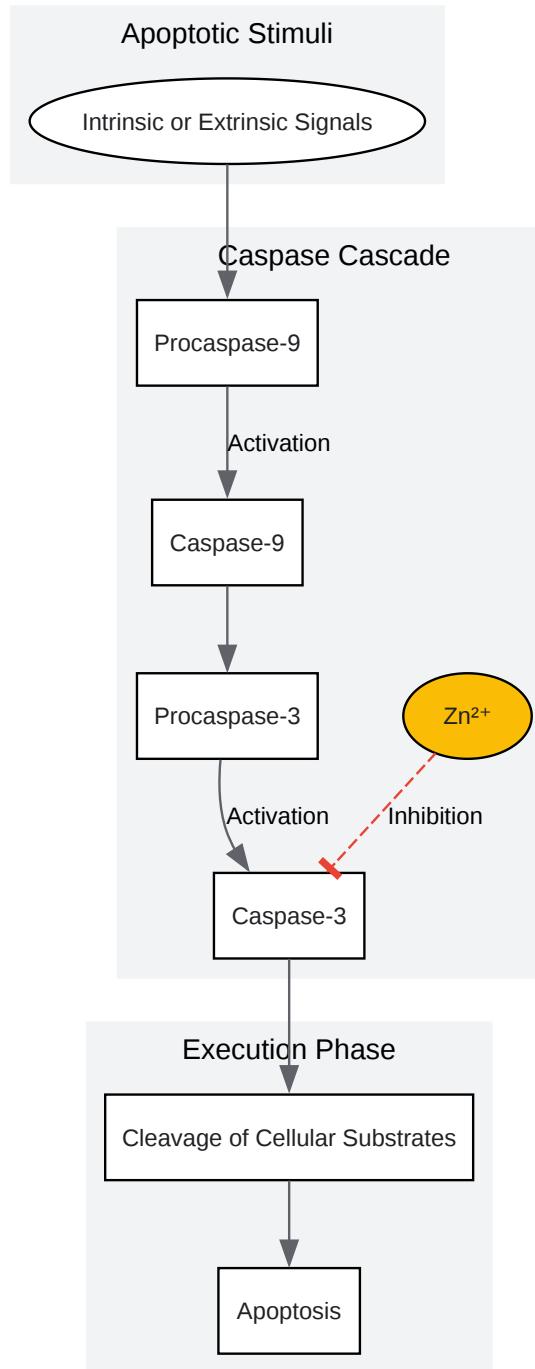


Figure 4: Simplified Apoptosis Pathway and Zinc's Role

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- To cite this document: BenchChem. [An In-depth Technical Guide to Zinc Sulfate Monohydrate (CAS 7446-19-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147874#zinc-sulfate-monohydrate-cas-number-7446-19-7-properties]

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